

Technical Guide: Physical Properties of N-Methoxy-N-methylacetamide-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methoxy-N-methylacetamide-d3*

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This technical guide provides a comprehensive overview of the core physical properties of **N-Methoxy-N-methylacetamide-d3**. The information is intended to support research, development, and quality control activities where this deuterated Weinreb amide is utilized.

Core Physical Properties

While specific experimental data for the deuterated compound is limited, the physical properties are expected to be very similar to its non-deuterated analogue, N-Methoxy-N-methylacetamide, with the primary difference being the molecular weight.

Property	Value	Notes
Chemical Name	N-Methoxy-N-(methyl-d3)acetamide	
CAS Number	132289-60-2[1]	
Molecular Formula	C4H6D3NO2	
Molecular Weight	106.14 g/mol [2]	The non-deuterated form has a molecular weight of 103.12 g/mol .[3][4][5]
Appearance	Clear colorless liquid[3][5]	Assumed from the non-deuterated analogue.
Boiling Point	~152 °C[3][5][6][7][8]	Value for the non-deuterated analogue. The boiling point of the deuterated compound is expected to be very similar.
Density	~0.97 g/mL at 25 °C[6][8]	Value for the non-deuterated analogue. The density of the deuterated compound is expected to be slightly higher.
Refractive Index	~1.426 (n _{20/D})[5][6][8]	Value for the non-deuterated analogue at 20 °C with the sodium D-line.
Purity	≥ 98% (GC)[5]	A common purity level for the non-deuterated analogue.

Experimental Protocols

Detailed experimental protocols for the determination of the key physical properties are outlined below. These are generalized methods applicable to liquid compounds such as **N-Methoxy-N-methylacetamide-d3**.

Determination of Boiling Point (Capillary Method)

The boiling point can be determined using a Thiele tube or a similar heating apparatus.

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in a heating bath (e.g., paraffin oil) within a Thiele's tube.
- **Heating and Observation:** The heating bath is gently heated. As the temperature rises, a stream of air bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** The temperature at which a rapid and continuous stream of bubbles emerges is noted. The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^{[9][10][11][12]}

Determination of Density (Pycnometer Method)

A pycnometer, a flask with a specific volume, is used for precise density measurements.

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **N-Methoxy-N-methylacetamide-d3**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped off. The filled pycnometer is then weighed.
- **Volume Determination:** The mass of the pycnometer filled with a reference substance of known density (e.g., deionized water) at a specific temperature is also determined. This allows for the precise calculation of the pycnometer's volume.
- **Density Calculation:** The density of the sample is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.^[13]

Determination of Refractive Index (Abbe Refractometer)

An Abbe refractometer is a common instrument for measuring the refractive index of liquids.

- **Instrument Calibration:** The refractometer is first calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **N-Methoxy-N-methylacetamide-d3** are placed on the prism surface of the refractometer.
- **Measurement:** The prisms are closed, and the light source is switched on. The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- **Reading the Value:** The refractive index is then read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Synthesis Workflow

N-Methoxy-N-methylacetamide-d3 is the deuterated analogue of N-Methoxy-N-methylacetamide (a Weinreb amide). The synthesis generally involves the acylation of N,O-dimethylhydroxylamine. The following diagram illustrates a typical synthetic route. For the deuterated product, a deuterated starting material, such as acetyl-d3 chloride, would be used.



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Caption: Synthetic pathway for **N-Methoxy-N-methylacetamide-d3**.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of N-Methoxy-N-methylacetamide-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366308#physical-properties-of-n-methoxy-n-methylacetamide-d3]

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